

Assessing the Purity of Diglycolic Acid-d4: A Comparative Guide to Analytical Techniques

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Compound of Interest

Compound Name: *Diglycolic acid-d4*

Cat. No.: *B15088418*

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For researchers, scientists, and drug development professionals utilizing deuterated compounds, ensuring the chemical and isotopic purity of these reagents is paramount for data integrity and experimental reproducibility. **Diglycolic acid-d4** (DGA-d4), a deuterated analogue of diglycolic acid, is increasingly used in metabolic research and as an internal standard in mass spectrometry-based quantification. This guide provides a comprehensive comparison of the primary analytical techniques for assessing the purity of DGA-d4, complete with experimental protocols and data interpretation.

Comparison of Analytical Methods for Purity Assessment

The purity of **Diglycolic acid-d4** is typically assessed using a combination of chromatographic and spectroscopic techniques. Each method offers unique advantages in determining chemical and isotopic purity. The primary methods employed are High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Quantitative Data Summary

The following table summarizes the typical performance of each technique in assessing the purity of **Diglycolic acid-d4**. The data presented is illustrative and may vary based on the specific instrumentation and experimental conditions.

| Analytical Technique | Parameter Measured | Typical Purity Specification | Limit of Detection (LOD) | Limit of Quantitation (LOQ) | Key Advantages | Limitations |
|----------------------|-------------------------------------|------------------------------|--------------------------|-----------------------------|--|---|
| HPLC (UV Detector) | Chemical Purity | > 98% | ~0.01% | ~0.03% | High precision and accuracy for quantifying non-volatile impurities. | Does not provide information on isotopic purity. |
| LC-MS/MS | Chemical & Isotopic Purity | > 98% (Chemical) | pg-ng/mL | ng/mL | High sensitivity and selectivity; can identify and quantify both chemical and isotopic impurities. | Matrix effects can influence quantification. |
| ¹ H NMR | Chemical Purity & Deuteriation Site | > 98% (Chemical) | ~0.1% | ~0.3% | Provides structural confirmation and site of deuteration. | Lower sensitivity compared to MS; signal overlap can be an issue. |
| ² H NMR | Isotopic Purity | > 98 atom % D | - | - | Direct detection and | Lower sensitivity |

| | | | | | |
|--------------------|-----------------------|----------|---|---|--|
| High-Resolution MS | Isotopic Distribution | > 99% d4 | - | - | quantification of deuterium. Accurate mass measurement to determine the distribution of isotopologues. Does not differentiate between isomers. |
|--------------------|-----------------------|----------|---|---|--|

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

Objective: To determine the chemical purity of **Diglycolic acid-d4** by separating it from any non-deuterated or other chemical impurities.

Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (0.1%)

Procedure:

- Sample Preparation: Accurately weigh and dissolve **Diglycolic acid-d4** in the mobile phase to a concentration of approximately 1 mg/mL.
- Chromatographic Conditions:
 - Mobile Phase: A gradient of acetonitrile and water (both containing 0.1% formic acid).
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detection Wavelength: 210 nm.
 - Injection Volume: 10 µL.
- Data Analysis: The chemical purity is calculated based on the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Isotopic Purity

Objective: To determine the isotopic purity and identify any isotopic variants of **Diglycolic acid-d4**.

Instrumentation:

- LC-MS/MS system (e.g., triple quadrupole)

Reagents:

- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (0.1%)

Procedure:

- Sample Preparation: Prepare a dilute solution of **Diglycolic acid-d4** in a mixture of methanol and water.
- LC Conditions: Use a similar reversed-phase separation as described for HPLC to separate the analyte from potential interferences.
- MS/MS Conditions:
 - Ionization Mode: Negative Electrospray Ionization (ESI-).
 - Multiple Reaction Monitoring (MRM): Monitor the transitions for the deuterated (d4), partially deuterated (d1-d3), and non-deuterated (d0) forms of diglycolic acid.
 - d0-Diglycolic acid: m/z 133 -> 89
 - d4-Diglycolic acid: m/z 137 -> 93
- Data Analysis: The isotopic purity is determined by comparing the peak area of the d4-isotopologue to the sum of the peak areas of all monitored isotopologues.

Quantitative ¹H NMR (qNMR) for Chemical Purity

Objective: To determine the absolute purity of **Diglycolic acid-d4** using an internal standard.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher)

Reagents:

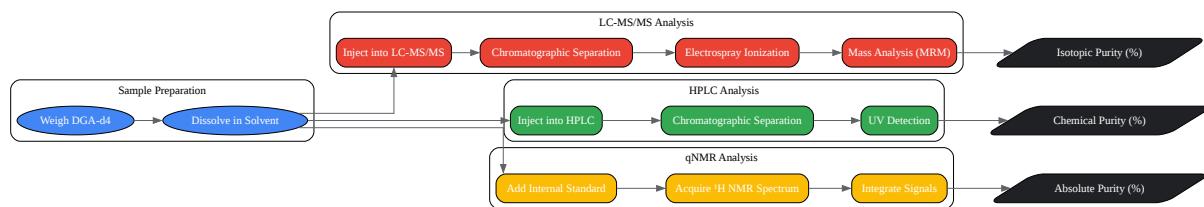
- Deuterated solvent (e.g., D₂O)
- Internal standard of known purity (e.g., maleic acid)

Procedure:

- Sample Preparation: Accurately weigh the **Diglycolic acid-d4** sample and the internal standard and dissolve them in a known volume of the deuterated solvent.
- NMR Data Acquisition:
 - Acquire a ^1H NMR spectrum with a sufficient relaxation delay (D1) to ensure full signal relaxation (typically 5 times the longest T1).
 - Ensure a high signal-to-noise ratio.
- Data Analysis: The purity of **Diglycolic acid-d4** is calculated by comparing the integral of a characteristic proton signal of the analyte (if any residual protons are present or from the non-deuterated portion) with the integral of a known proton signal from the internal standard. The absence of signals at the deuteration sites confirms the isotopic labeling.

Visualization of Experimental Workflow

The following diagrams illustrate the logical flow of the analytical procedures for assessing the purity of **Diglycolic acid-d4**.

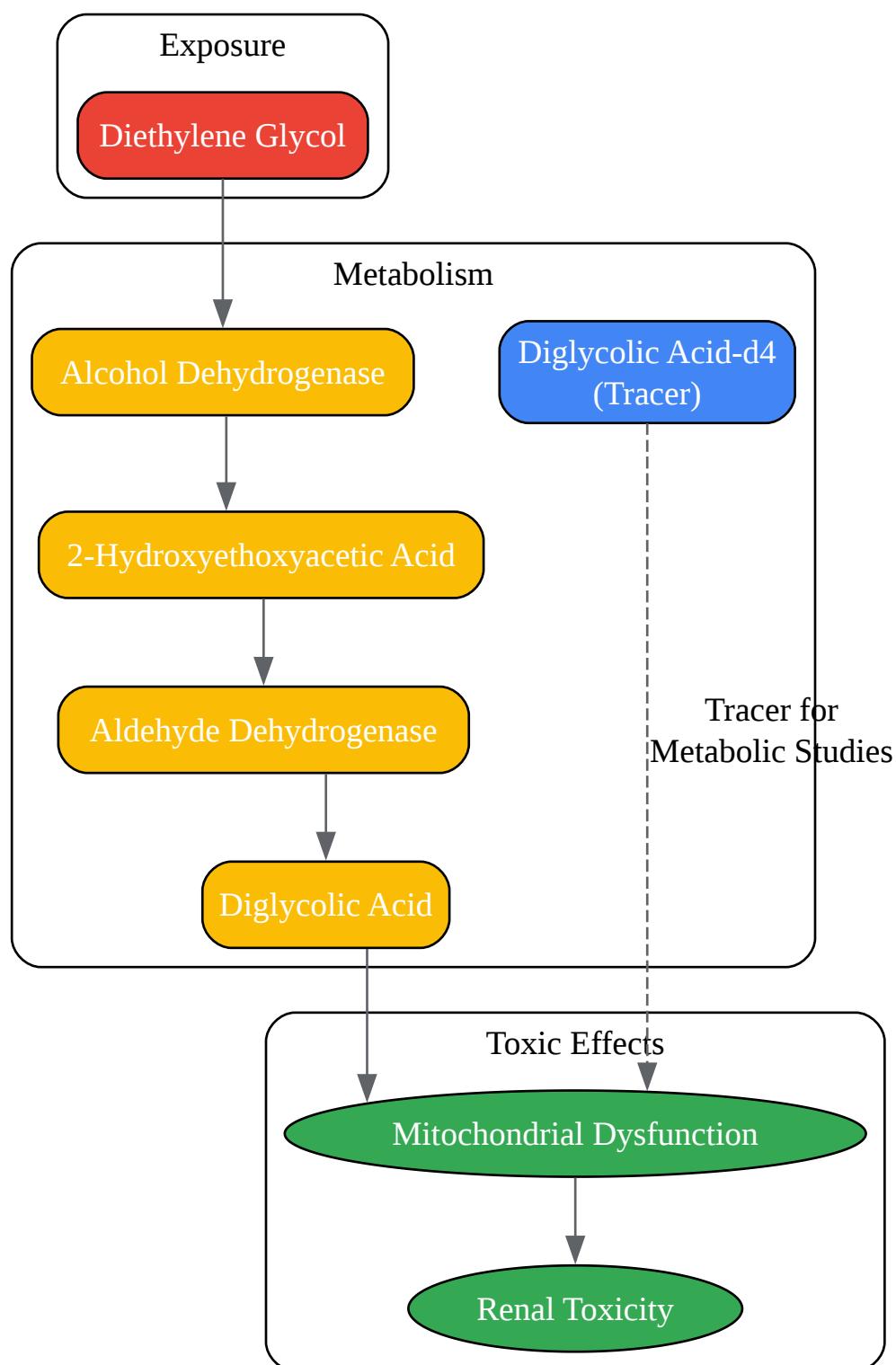


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Caption: Workflow for Purity Assessment of **Diglycolic Acid-d4**.

Signaling Pathway

While Diglycolic acid itself is primarily known as a metabolite of diethylene glycol and is studied for its toxicity, its direct involvement in specific signaling pathways is not as well-characterized as endogenous molecules. However, its structural similarity to other dicarboxylic acids suggests potential interactions with metabolic pathways. The following diagram illustrates a generalized metabolic context.



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Caption: Metabolic Fate of Diethylene Glycol and Role of DGA-d4.

By employing a combination of these analytical techniques, researchers can confidently ascertain the chemical and isotopic purity of **Diglycolic acid-d4**, ensuring the reliability and accuracy of their experimental outcomes. The choice of method will depend on the specific requirements of the study and the instrumentation available. For comprehensive characterization, a multi-technique approach is highly recommended.

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